

In-Depth Technical Guide to the Physical Properties of Diethyl Phthalate-d10

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Compound of Interest

Compound Name: Diethyl phthalate-d10

Cat. No.: B12407288

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl phthalate-d10**. For comparative purposes, data for the non-deuterated analogue, Diethyl phthalate, is also included. The information herein is intended to support research, development, and quality control activities where this deuterated compound is utilized.

Core Physical Properties

The physical characteristics of **Diethyl phthalate-d10** are essential for its proper handling, application, and analysis. The incorporation of ten deuterium atoms into the ethyl groups results in a notable increase in molecular weight compared to its non-deuterated counterpart. This isotopic substitution can subtly influence other physical properties.

Data Presentation: A Comparative Analysis

The following table summarizes the key physical properties of **Diethyl phthalate-d10** and Diethyl phthalate.

Property	Diethyl phthalate-d10	Diethyl phthalate
Chemical Formula	C ₁₂ H ₄ D ₁₀ O ₄	C ₁₂ H ₁₄ O ₄
Molecular Weight	232.30 g/mol	222.24 g/mol
Appearance	Colorless, oily liquid	Clear, colorless, oily liquid[1]
Melting Point	-3 °C	-40.5 °C to -3 °C[1][2]
Boiling Point	298-299 °C	298-299 °C[1]
Density	1.158 g/mL at 25 °C	1.12 g/mL at 25 °C[1]
Solubility in Water	Data not available	1.08 g/L
Refractive Index	Data not available	n ₂₀ /D 1.502

Experimental Protocols: Standard Methodologies

While specific experimental protocols for the determination of **Diethyl phthalate-d10**'s physical properties are not publicly detailed, the following outlines standardized methodologies, such as those established by ASTM International, that are routinely employed for such characterizations.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For compounds like **Diethyl phthalate-d10**, which has a melting point near ambient temperature, a precise and controlled method is crucial.

General Protocol (based on ASTM E324):

- **Sample Preparation:** A small, representative sample of the substance is finely powdered and packed into a capillary tube to a height of 2-4 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a calibrated thermometer or an electronic temperature sensor.

- **Heating:** The sample is heated at a controlled rate. Initially, a rapid heating rate can be used to approach the expected melting point.
- **Observation:** As the temperature nears the melting point, the heating rate is slowed to approximately 1-2 °C per minute. The temperature at which the first droplet of liquid appears is recorded as the initial melting point, and the temperature at which the entire sample becomes a clear liquid is the final melting point. The range between these two temperatures is the melting range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

General Protocol (Micro-reflux method):

- **Sample Preparation:** A small volume (approximately 0.5 mL) of the liquid is placed in a small test tube.
- **Apparatus Setup:** A thermometer is positioned in the test tube with the bulb approximately 1 cm above the liquid surface. The test tube is then placed in a heating block.
- **Heating:** The liquid is heated gently.
- **Observation:** The temperature is recorded when the liquid is observed to be gently refluxing, meaning the vapor is condensing on the cooler, upper part of the test tube and flowing back into the liquid. This temperature is the boiling point.

Density Determination

Density is the mass of a substance per unit of volume. For liquids, this is a fundamental property that can be determined with high precision.

General Protocol (based on ASTM D4052):

- **Apparatus:** A digital density meter, which utilizes an oscillating U-tube, is used.

- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- **Sample Introduction:** A small volume of the liquid sample is introduced into the U-tube.
- **Measurement:** The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample. This frequency change is then used to calculate the density of the liquid. The measurement is typically performed at a controlled temperature, such as 25 °C.

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of an organic compound in water is a critical parameter.

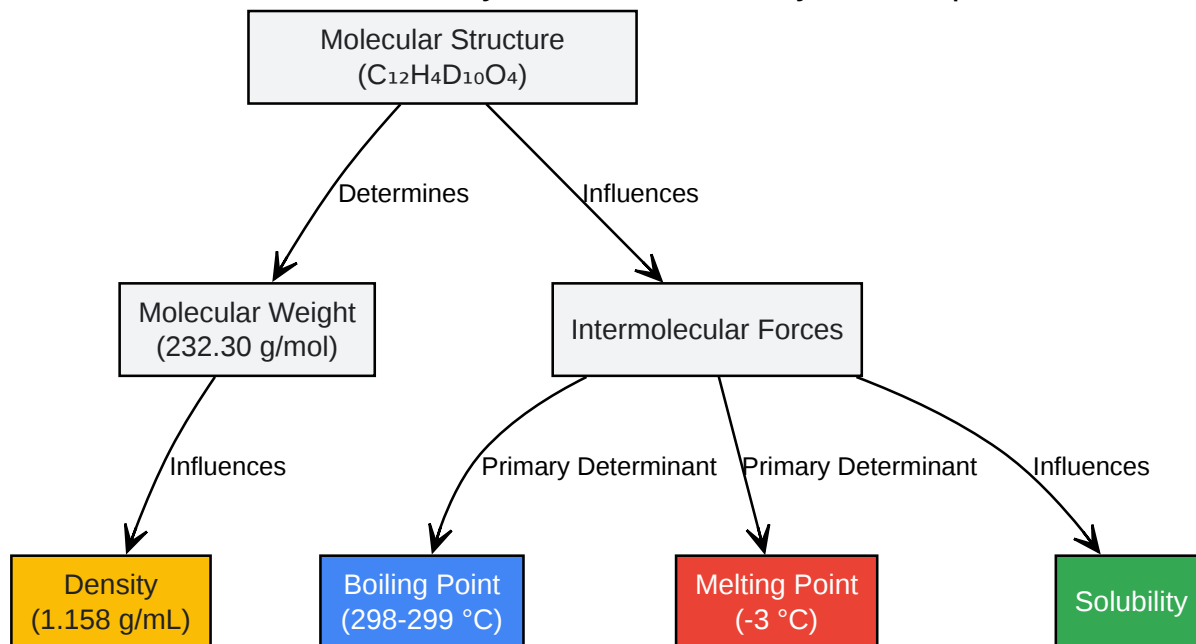
General Protocol (based on ASTM E1148):

- **Sample Preparation:** An excess amount of the organic compound is added to a known volume of water in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- **Phase Separation:** The undissolved portion of the compound is separated from the aqueous solution by centrifugation or filtration.
- **Analysis:** The concentration of the dissolved compound in the clear aqueous phase is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Logical Relationships of Physical Properties

The physical properties of a chemical compound are interconnected. The following diagram illustrates the logical relationships between the fundamental properties of **Diethyl phthalate-d10**.

Interrelation of Diethyl Phthalate-d10 Physical Properties



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References

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